

# Disperse Orange 44: A Technical Profile

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## Compound of Interest

Compound Name: *Disperse Orange 44*

Cat. No.: *B1580883*

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## Abstract

**Disperse Orange 44** is a synthetic azo dye, primarily utilized in the textile industry for dyeing polyester and other synthetic fibers.[\[1\]](#)[\[2\]](#)[\[3\]](#) While classified by some chemical suppliers as a fluorescent dye, a comprehensive review of scientific literature reveals a significant lack of data regarding its application as a fluorescent probe or imaging agent in biological research and drug development. This technical guide consolidates the available chemical and physical data for **Disperse Orange 44** and provides a general overview of the photophysical properties of related azo dyes. Due to the absence of specific studies, this document also presents a generalized experimental workflow for the characterization of a novel fluorescent dye, which could be hypothetically applied to **Disperse Orange 44** for research purposes.

## Chemical and Physical Properties

**Disperse Orange 44** is an organic compound characterized by a single azo group ( $R-N=N-R'$ ), which is the basis of its chromophoric properties.[\[4\]](#)[\[5\]](#) As a disperse dye, it is sparingly soluble in water but can be dispersed in an aqueous medium to dye hydrophobic fibers.[\[2\]](#)

Table 1: General and Physical Properties of **Disperse Orange 44**

Property	Value	Source(s)
Chemical Name	3-[4-[(2-chloro-4-nitrophenyl)diazenyl]-N-(2-cyanoethyl)anilino]propanenitrile	[6]
Synonyms	C.I. Disperse Orange 44, 4-((2-chloro-4-nitrophenyl)azo)-n,n-biscyanoethylaniline	[2]
CAS Number	12223-26-6, 4058-30-4	[5][7]
Molecular Formula	C <sub>18</sub> H <sub>15</sub> ClN <sub>6</sub> O <sub>2</sub>	[5][6]
Molecular Weight	382.80 g/mol	[5]
Appearance	Orange to red-light orange powder/grain	[3][5][7]
Solubility	Sparingly soluble in water	[2]

## Photophysical Properties: A General Perspective on Azo Dyes

Aryl azo compounds are known for their vivid colors, which arise from  $\pi$ -delocalization across the molecule.[4] While many azo dyes are primarily used for their light-absorbing properties in the textile industry, some exhibit fluorescence.[8] The fluorescence quantum yield of textile azo dyes is often low, as they are designed to absorb, rather than emit, light.[8]

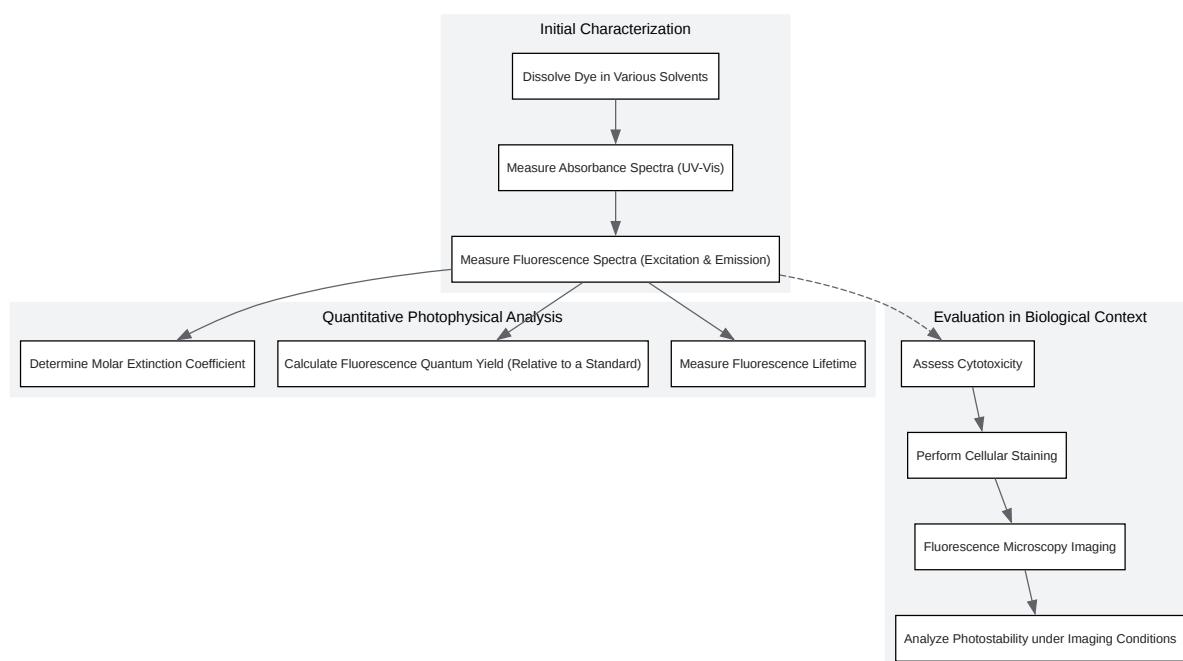
A key property of some azo dyes is their ability to undergo reversible trans-cis photoisomerization upon exposure to UV light, which can influence their photophysical properties.[4] The photostability of azo dyes is influenced by the electronic properties of their aromatic rings and substituents.[8]

**Lack of Specific Data for Disperse Orange 44:** Despite extensive searches of scientific literature, specific quantitative data on the fluorescent properties of **Disperse Orange 44**, such as its excitation and emission maxima, molar extinction coefficient, quantum yield, and

fluorescence lifetime, are not available. This absence of data suggests that it is not a commonly characterized or utilized fluorescent probe in the scientific research community.

## Hypothetical Experimental Workflow for Fluorescent Dye Characterization

For researchers interested in evaluating the potential of a compound like **Disperse Orange 44** as a fluorescent probe, a standard characterization workflow would be necessary. The following diagram outlines a typical experimental approach.

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Caption: Hypothetical workflow for characterizing a novel fluorescent dye.

Detailed Methodologies for Hypothetical Workflow:

- Solvatochromism Analysis:

- Protocol: Prepare stock solutions of **Disperse Orange 44** in a range of solvents with varying polarity (e.g., hexane, toluene, dichloromethane, acetone, ethanol, methanol, water).
- Measurement: For each solution, record the absorbance and fluorescence emission spectra using a spectrophotometer and a spectrofluorometer, respectively.
- Analysis: The shift in the absorption and emission maxima with solvent polarity (solvatochromism) can provide insights into the electronic nature of the dye's ground and excited states.[9]

- Quantum Yield Determination (Relative Method):
  - Protocol: Prepare a series of dilute solutions of both **Disperse Orange 44** and a well-characterized fluorescent standard (e.g., quinine sulfate or a rhodamine dye) in the same solvent. The absorbance of all solutions at the excitation wavelength should be kept below 0.1 to avoid inner filter effects.
  - Measurement: Record the absorbance at the chosen excitation wavelength and the integrated fluorescence emission spectrum for each solution.
  - Calculation: The quantum yield of **Disperse Orange 44** ( $\Phi_{\text{sample}}$ ) can be calculated using the following equation:  $\Phi_{\text{sample}} = \Phi_{\text{standard}} \times (\text{Gradient}_{\text{sample}} / \text{Gradient}_{\text{standard}}) \times (\eta_{\text{sample}}^2 / \eta_{\text{standard}}^2)$  where 'Gradient' is the slope of the plot of integrated fluorescence intensity versus absorbance, and ' $\eta$ ' is the refractive index of the solvent.[8]
- Cellular Staining and Imaging:
  - Protocol:
    1. Culture a suitable cell line (e.g., HeLa or HEK293) on glass-bottom dishes.
    2. Prepare a working solution of **Disperse Orange 44** in a physiologically compatible buffer (e.g., PBS) with a small amount of a co-solvent like DMSO to aid solubility.
    3. Incubate the cells with the dye solution for a specific duration.

4. Wash the cells with fresh buffer to remove unbound dye.
5. Image the stained cells using a fluorescence microscope equipped with appropriate excitation and emission filters.

## Potential Applications and Future Directions

While currently utilized in the textile industry, the potential application of **Disperse Orange 44** in scientific research remains unexplored. A thorough characterization of its photophysical properties is the first step toward determining its suitability for any application in materials science or as a biological probe. Should it exhibit favorable properties such as high brightness, photostability, and low cytotoxicity, it could potentially be investigated for applications in cellular imaging or as a component in fluorescent sensors.

## Conclusion

**Disperse Orange 44** is a well-established azo dye in the textile industry. However, there is a clear gap in the scientific literature regarding its fluorescent properties and potential applications in biological research. The information provided in this technical guide summarizes the known chemical and physical characteristics of **Disperse Orange 44** and offers a general framework for its potential characterization as a fluorescent dye. Further research is required to determine if **Disperse Orange 44** or its derivatives could be of value to the scientific research community as fluorescent probes.

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